

Spectroscopic Characterization of 1-Cyclohexylpiperidin-3-amine: A Technical Guide for Researchers

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Compound of Interest

Compound Name: 1-Cyclohexylpiperidin-3-amine

CAS No.: 933713-15-6

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Introduction

1-Cyclohexylpiperidin-3-amine is a disubstituted piperidine derivative featuring a cyclohexyl group at the 1-position (nitrogen) and an amino group at the 3-position of the piperidine ring. As with many small molecules in drug discovery and chemical research, unambiguous structural confirmation and purity assessment are paramount. Spectroscopic techniques, namely Nuclear Magnetic Resonance (NMR), Infrared (IR) Spectroscopy, and Mass Spectrometry (MS), provide the foundational data for the comprehensive characterization of such molecules.

This technical guide provides an in-depth analysis of the expected spectroscopic data for **1-Cyclohexylpiperidin-3-amine**. While a comprehensive set of experimentally acquired spectra for this specific molecule is not readily available in public databases as of the time of this writing, this guide will leverage established principles of spectroscopy and data from analogous structures to provide a robust prediction and interpretation of the key spectral features. This predictive approach is a common and critical exercise in chemical research, particularly when dealing with novel or less-common compounds.

Molecular Structure and Key Features

A clear understanding of the molecular structure is the prerequisite for any spectral interpretation. **1-Cyclohexylpiperidin-3-amine** possesses several key structural features that will give rise to characteristic spectroscopic signals:

- **Piperidine Ring:** A six-membered saturated heterocycle. The chair conformation is the most stable, and the substituents can exist in either axial or equatorial positions.
- **Cyclohexyl Group:** A six-membered saturated carbocycle, also preferring a chair conformation.
- **Tertiary Amine:** The nitrogen atom of the piperidine ring is tertiary, bonded to two carbons within the ring and the cyclohexyl group.
- **Primary Amine:** The amino group at the 3-position is primary (-NH_2).

These features will be systematically explored in the context of each spectroscopic technique.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is arguably the most powerful tool for the structural elucidation of organic molecules in solution. Both ^1H and ^{13}C NMR are essential for a complete characterization of **1-Cyclohexylpiperidin-3-amine**.

^1H NMR Spectroscopy: Predicted Chemical Shifts and Coupling Patterns

The ^1H NMR spectrum of **1-Cyclohexylpiperidin-3-amine** is expected to be complex due to the presence of multiple, often overlapping, signals from the two saturated ring systems. The use of a high-field NMR spectrometer (e.g., 400 MHz or higher) is recommended to achieve better signal dispersion.

Table 1: Predicted ^1H NMR Chemical Shifts for **1-Cyclohexylpiperidin-3-amine**

Protons	Predicted Chemical Shift (δ , ppm)	Multiplicity	Notes
-NH ₂	1.0 - 2.5	Broad singlet	Chemical shift is concentration and solvent dependent; will exchange with D ₂ O.
Piperidine H3	2.5 - 3.0	Multiplet	The proton on the carbon bearing the amino group.
Cyclohexyl H1'	2.2 - 2.8	Multiplet	The proton on the carbon attached to the piperidine nitrogen.
Piperidine H2, H6 (axial & equatorial)	1.8 - 2.8	Multiplets	Diastereotopic protons with complex coupling patterns.
Piperidine H4, H5 (axial & equatorial)	1.2 - 2.0	Multiplets	Overlapping signals with cyclohexyl protons.
Cyclohexyl H2'-H6' (axial & equatorial)	1.0 - 1.9	Multiplets	A complex region of overlapping signals.

Causality Behind Predictions: The electron-withdrawing effect of the nitrogen atom will deshield adjacent protons, shifting their signals downfield.^[1] Protons on the cyclohexyl and piperidine rings will exhibit complex splitting patterns due to geminal and vicinal coupling. The broadness of the -NH₂ signal is due to quadrupole broadening from the ¹⁴N nucleus and chemical exchange.

¹³C NMR Spectroscopy: Predicted Chemical Shifts

The ¹³C NMR spectrum provides information on the number of unique carbon environments in the molecule.

Table 2: Predicted ^{13}C NMR Chemical Shifts for **1-Cyclohexylpiperidin-3-amine**

Carbon	Predicted Chemical Shift (δ , ppm)	Notes
Cyclohexyl C1'	55 - 65	Carbon attached to the piperidine nitrogen.
Piperidine C2, C6	50 - 60	Carbons adjacent to the nitrogen.
Piperidine C3	45 - 55	Carbon bearing the amino group.
Piperidine C4, C5	20 - 35	Remaining piperidine ring carbons.
Cyclohexyl C2', C3', C4', C5', C6'	25 - 35	Remaining cyclohexyl ring carbons.

Expertise in Interpretation: The chemical shifts of carbons bonded to nitrogen atoms are significantly downfield compared to simple alkanes due to the electronegativity of nitrogen.^[2] The specific shifts will be influenced by the stereochemistry of the molecule.

Experimental Protocol for NMR Data Acquisition

A standardized protocol for acquiring high-quality NMR spectra is crucial for accurate structural elucidation.

- Sample Preparation: Dissolve 5-10 mg of **1-Cyclohexylpiperidin-3-amine** in approximately 0.6 mL of a deuterated solvent (e.g., CDCl_3 , DMSO-d_6). The choice of solvent is critical as it can influence chemical shifts.
- Instrument Setup:
 - Insert the NMR tube into the spectrometer's probe.
 - Lock the spectrometer on the deuterium signal of the solvent.

- Shim the magnetic field to optimize homogeneity and obtain sharp peaks.
- ^1H NMR Acquisition:
 - Acquire a standard one-pulse spectrum.
 - Set the spectral width to encompass all expected proton signals (typically 0-12 ppm).
 - Use a sufficient number of scans to achieve a good signal-to-noise ratio.
- ^{13}C NMR Acquisition:
 - Acquire a proton-decoupled spectrum (e.g., using a DEPT or APT pulse sequence to aid in distinguishing CH, CH₂, and CH₃ groups).
 - Set a wider spectral width (e.g., 0-220 ppm).
 - A longer acquisition time and more scans are typically required due to the lower natural abundance of ^{13}C .
- Data Processing:
 - Apply Fourier transformation to the acquired free induction decay (FID).
 - Phase correct the spectrum.
 - Calibrate the chemical shift scale using the residual solvent peak or an internal standard (e.g., TMS).
 - Integrate the ^1H NMR signals.

Infrared (IR) Spectroscopy

IR spectroscopy is a rapid and effective method for identifying the functional groups present in a molecule. The IR spectrum of **1-Cyclohexylpiperidin-3-amine** will be dominated by absorptions corresponding to N-H and C-H bonds.

Table 3: Predicted IR Absorption Bands for **1-Cyclohexylpiperidin-3-amine**

Functional Group	Predicted Absorption Range (cm ⁻¹)	Intensity	Vibration Mode
Primary Amine (-NH ₂)	3400 - 3250	Medium, two bands	N-H symmetric and asymmetric stretching[3][4]
Primary Amine (-NH ₂)	1650 - 1580	Medium to strong	N-H bending (scissoring)[3][5]
Aliphatic C-H	2950 - 2850	Strong	C-H stretching
Aliphatic C-H	1470 - 1450	Medium	C-H bending (scissoring)
Aliphatic C-N	1250 - 1020	Medium to weak	C-N stretching[3]

Trustworthiness of Predictions: The presence of a primary amine is strongly indicated by the characteristic pair of bands in the N-H stretching region and the N-H bending absorption.[6] The strong C-H stretching bands are expected due to the numerous sp³-hybridized C-H bonds in the cyclohexyl and piperidine rings.

Experimental Protocol for IR Data Acquisition

- Sample Preparation:
 - Neat (for liquids): Place a drop of the liquid sample between two salt plates (e.g., NaCl or KBr).
 - Attenuated Total Reflectance (ATR): Place a small amount of the sample directly on the ATR crystal. This is often the most convenient method.
- Data Acquisition:
 - Obtain a background spectrum of the empty sample compartment or clean ATR crystal.
 - Acquire the sample spectrum.

- The instrument software will automatically ratio the sample spectrum against the background spectrum to produce the final absorbance or transmittance spectrum.
- Data Analysis:
 - Identify the key absorption bands and correlate them with the expected functional groups.

Mass Spectrometry (MS)

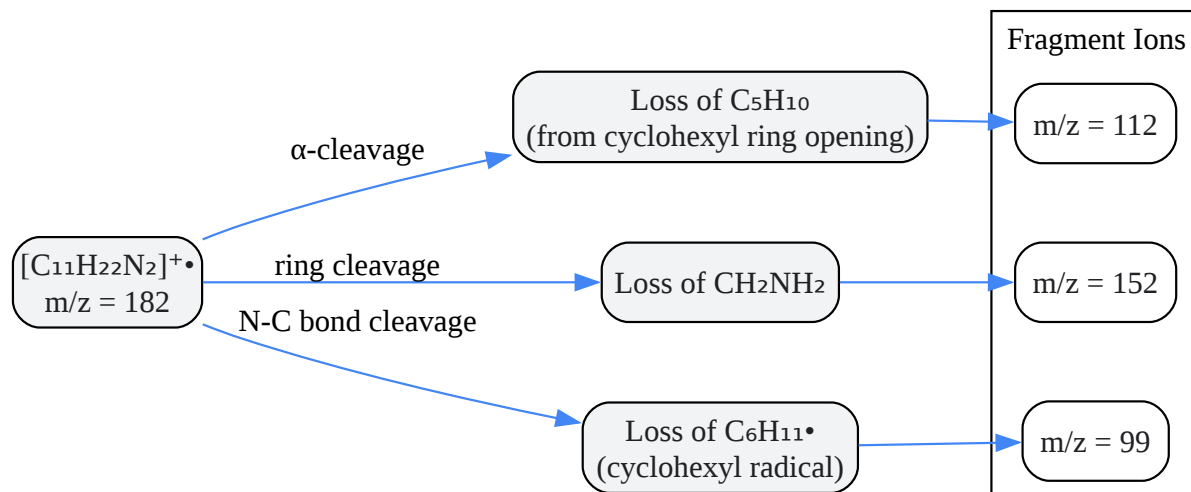
Mass spectrometry provides information about the molecular weight and fragmentation pattern of a molecule, which can be used to confirm its structure.

Expected Molecular Ion and Fragmentation Pattern

For **1-Cyclohexylpiperidin-3-amine** ($C_{11}H_{22}N_2$), the exact mass is 182.1783 g/mol .

- Molecular Ion ($M^{+\bullet}$): In an electron ionization (EI) mass spectrum, the molecular ion peak is expected at $m/z = 182$. According to the Nitrogen Rule, a molecule with an even number of nitrogen atoms will have an even nominal molecular weight, which is consistent with our structure.^[1]
- Key Fragmentation Pathways: The fragmentation of piperidine derivatives is often dominated by cleavage alpha to the nitrogen atom.
 - Alpha-Cleavage: Loss of a hydrogen radical from the piperidine ring or the cyclohexyl group.
 - Ring Opening: Cleavage of the C-C bonds within the piperidine ring can lead to various fragment ions.
 - Loss of Cyclohexyl Group: Cleavage of the bond between the piperidine nitrogen and the cyclohexyl group can result in a fragment at m/z corresponding to the piperidine-3-amine cation.
 - Loss of Amino Group: While less common, fragmentation involving the amino group is also possible.

Diagram of Predicted Fragmentation



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Caption: Predicted mass spectrometry fragmentation pathways for **1-Cyclohexylpiperidin-3-amine**.

Experimental Protocol for MS Data Acquisition (GC-MS)

Gas Chromatography-Mass Spectrometry (GC-MS) is a suitable technique for the analysis of relatively volatile and thermally stable compounds like **1-Cyclohexylpiperidin-3-amine**.

- Sample Preparation: Dissolve a small amount of the sample in a volatile organic solvent (e.g., methanol or dichloromethane).
- GC Separation:
 - Injector: Set the injector temperature to ensure complete vaporization of the sample (e.g., 250 °C).
 - Column: Use a suitable capillary column (e.g., a non-polar DB-5ms column).
 - Oven Program: A temperature ramp (e.g., starting at 50 °C and increasing to 280 °C) is used to separate the components of the sample based on their boiling points.

- MS Detection:
 - Ionization: Use electron ionization (EI) at a standard energy of 70 eV.
 - Mass Analyzer: A quadrupole or ion trap analyzer scans a range of m/z values (e.g., 40-500 amu).
- Data Analysis:
 - Identify the peak corresponding to **1-Cyclohexylpiperidin-3-amine** in the total ion chromatogram (TIC).
 - Analyze the mass spectrum of this peak to identify the molecular ion and major fragment ions.
 - Compare the obtained spectrum with a library of known spectra if available.

Conclusion

This technical guide provides a comprehensive, albeit predictive, overview of the key spectroscopic features of **1-Cyclohexylpiperidin-3-amine**. The predicted NMR, IR, and MS data are based on fundamental principles of spectroscopy and analysis of structurally related compounds. By following the outlined experimental protocols, researchers can acquire high-quality data for this molecule. The interpretation of these spectra, guided by the principles discussed herein, will allow for unambiguous structural confirmation and serve as a reliable reference for future studies involving this compound. The synthesis and characterization of such piperidine derivatives are crucial for advancing various fields, including medicinal chemistry.^{[7][8][9]}

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